

Dicamba-propionic acid proper disposal procedures

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Compound of Interest

Compound Name: *Dicamba-propionic acid*

Cat. No.: *B12380909*

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Proper disposal of **Dicamba-propionic acid** is critical for ensuring laboratory safety and environmental protection. As a pesticide waste, it is classified as toxic and requires strict adherence to disposal protocols to prevent contamination of water, food, or feed.^[1] Improper disposal of excess pesticide, spray mixture, or rinsate is a violation of Federal law and may contaminate groundwater.^[2] This guide provides detailed, step-by-step procedures for the safe handling and disposal of **Dicamba-propionic acid** waste in a laboratory setting.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is essential to be equipped with the appropriate Personal Protective Equipment (PPE) to minimize exposure. Overexposure can be harmful if swallowed or absorbed through the skin and may cause severe eye irritation or damage.^[2]^[3] ^[4] Facilities should be equipped with an eyewash station and a safety shower.^[1]^[5]

Personal Protective Equipment (PPE) Requirements:

- **Eye and Face Protection:** Wear chemical splash goggles or a face shield.^[6]^[7] For high-exposure situations, a face shield worn over goggles is recommended for enhanced protection against splashes.^[6]^[7]
- **Hand Protection:** Use unlined, elbow-length, chemical-resistant gloves.^[6]^[7] Preferred materials include neoprene, nitrile/butadiene rubber (NBR), or polyvinyl chloride (PVC).^[6] Always wash the outside of gloves before removing them.^[5]^[6]

- Body Protection: Wear a long-sleeved shirt and long pants as a minimum.[5][6] For added protection, consider coveralls worn over work clothes.[6]
- Footwear: Closed-toed shoes and socks are required.[6] For greater protection, waterproof and unlined tall boots are recommended.[6]
- Respiratory Protection: If handling in an enclosed area where vapors or mists may exceed acceptable levels, use a NIOSH/MSHA-approved air-purifying respirator.[5][6]

Step-by-Step Disposal Procedure

Pesticide wastes are considered toxic.[1] Disposal must be carried out in accordance with all applicable Federal, state, and local laws and regulations at an approved waste disposal facility.[1][2]

- Waste Collection:
 - Collect waste **Dicamba-propionic acid** in a designated, properly labeled, and sealed container. The container must be compatible with the chemical.
 - Store the waste container in a well-ventilated, designated hazardous waste storage area, separate from fertilizers, feed, and foodstuffs.[1][2] Avoid cross-contamination with other chemicals.[1]
- Spill Management:
 - In case of a small spill, absorb the liquid with inert materials such as sand, vermiculite, or clay.[1][5]
 - For larger spills, create a dike around the spill using absorbent or impervious material to contain it.[1][5]
 - Recover as much free liquid as possible for reuse or disposal.[5]
 - Place all contaminated absorbent material into an appropriate, sealed container for disposal as hazardous waste.[1]

- After cleanup, you may need to neutralize the spill area with a dilute alkaline solution (like soda ash or lime), followed by an alcohol rinse and a final wash with soap and water.[2]
- Container Disposal:
 - Do not reuse or refill empty containers unless they are specifically designated as refillable. [1][5]
 - For non-refillable containers, triple rinse or pressure rinse the container promptly after emptying.[1][5] The rinsate should be collected and treated as hazardous waste or used as product makeup if possible.[2]
 - To triple rinse, fill the container about 10-25% full with water, recap, and shake for 10 seconds.[2][5] Drain the rinsate into the waste collection container. Repeat this procedure two more times.[2][5]
 - Render the cleaned container unusable by puncturing it.[1]
 - Offer the cleaned, punctured container for recycling if available, or dispose of it in a sanitary landfill or by incineration, as permitted by state and local authorities.[1][5]
- Final Disposal:
 - Arrange for the pickup and disposal of the collected hazardous waste through a licensed environmental services contractor.
 - Excess pesticide that cannot be used should be disposed of at an approved waste disposal facility.[5] Contact your State Pesticide or Environmental Control Agency, or the nearest EPA Regional Office for guidance.[2][5]

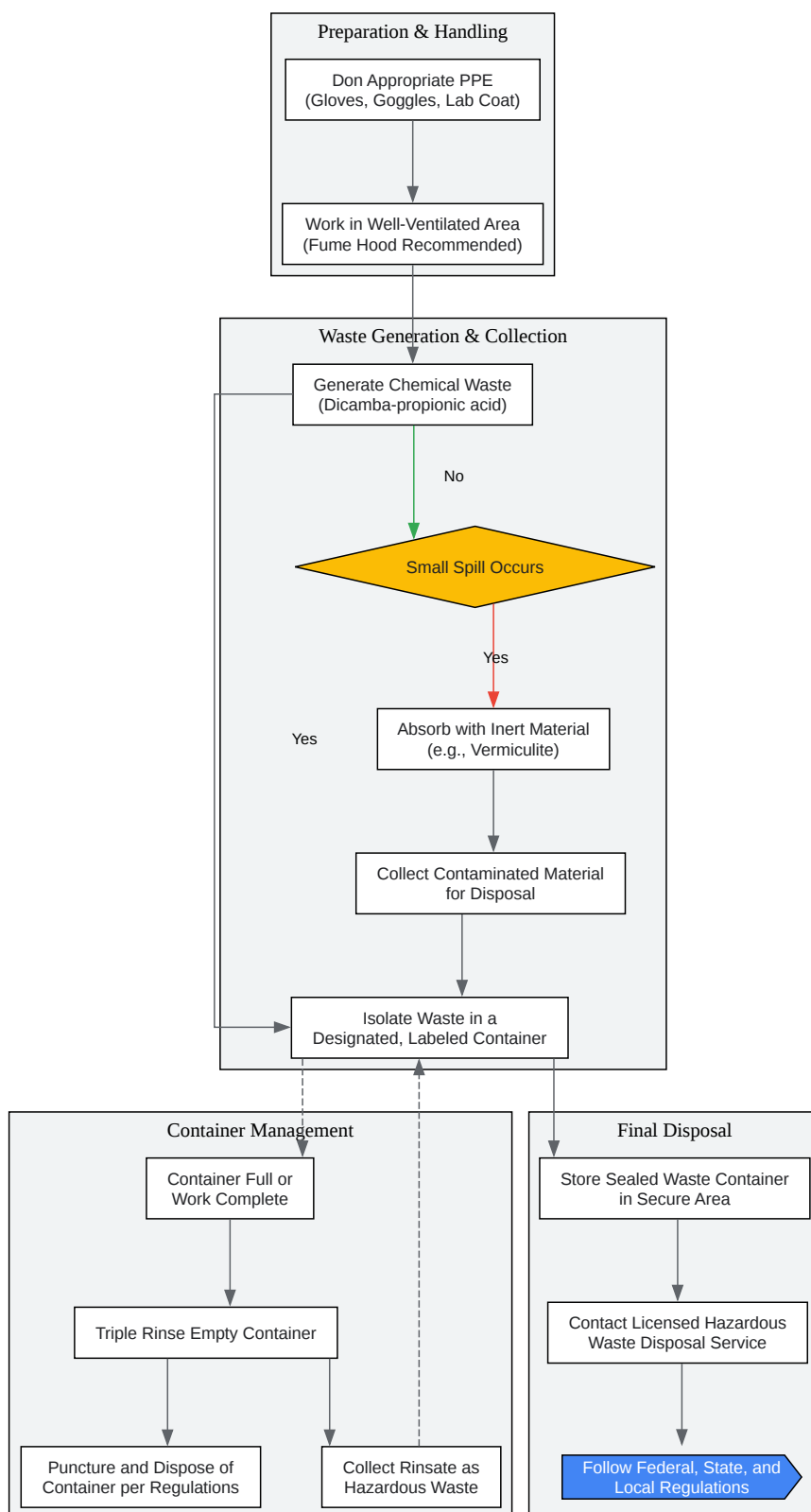
Quantitative Data and Regulatory Information

The following table summarizes key quantitative data for Dicamba, which is regulated under several federal statutes.

Data Point	Value	Regulation/Context
Oral LD50 (Rat)	> 1,000 mg/kg	Acute Toxicity[2]
Dermal LD50 (Rabbit)	> 2,000 mg/kg	Acute Toxicity[2]
Inhalation LC50 (Rat)	> 2.0 mg/L (4 hr)	Acute Toxicity[2]
Avian Oral LD50 (Mallard)	> 2,000 mg/kg	Environmental Toxicity[5]
Avian Oral LC50 (Bobwhite)	1,265 mg/kg	Environmental Toxicity[1]
Aquatic LC50 (Rainbow Trout)	> 100 mg/l (96 hr)	Environmental Toxicity[5]
CERCLA Reportable Quantity	1,000 lbs (for Dicamba acid)	Hazardous Substance Release Reporting[1][2]
SARA 313 Toxic Chemical	Yes	Toxic Release Inventory Reporting[1][2]
DOT Shipping (Bulk)	UN3082, Environmentally Hazardous Substances, Liquid, N.O.S. (dicamba), 9, PG III, RQ[1][5]	Transportation (> 250 gallons) [1]

Disposal Workflow Diagram

The following diagram outlines the procedural flow for the proper disposal of **Dicamba-propionic acid** waste in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **Dicamba-propionic acid**.

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